

Proper Disposal of Benodanil: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Benodanil

Cat. No.: B1667995

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For immediate release: This document provides crucial safety and logistical information for the proper disposal of **Benodanil**, a fungicide used in research and development. Adherence to these procedures is essential for ensuring laboratory safety and environmental protection.

Benodanil, an obsolete fungicide, requires careful handling and disposal due to its chemical nature and potential environmental impact.^{[1][2][3]} This guide offers step-by-step procedures for researchers, scientists, and drug development professionals to manage **Benodanil** waste in a safe and compliant manner.

Chemical and Physical Properties

A comprehensive understanding of **Benodanil**'s properties is fundamental to its safe handling and disposal.

Property	Value	Unit
Molecular Formula	C13H10INO	
Molecular Weight	323.13	g/mol
CAS Number	15310-01-7	
Melting Point	137	°C
Boiling Point	323.2 (±25.0)	°C at 760 mmHg
Water Solubility	20	mg/L (at 20°C)
pKa	12.87 (±0.70)	
LogP (Octanol/Water Partition Coefficient)	3.927	

Sources:[1][2][4][5]

Hazard Identification and Safety Precautions

While some aggregated GHS information suggests **Benodanil** does not meet hazard criteria, it is crucial to treat it with caution as an obsolete pesticide.[1] It is known to be toxic to fish and other aquatic organisms.[6]

Hazard	Description
Environmental Hazards	Toxic to fish and aquatic organisms.[6] Strong adsorption to soil and sediment can lead to long-term residue persistence.
Human Health Hazards	While specific GHS classification is not consistently reported[1], a solution of Benodanil in methanol is listed with hazards including being toxic if swallowed or absorbed through the skin, causing organ damage, and being a skin and eye irritant.[7]

Personal Protective Equipment (PPE): When handling **Benodanil**, always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.

Step-by-Step Disposal Procedures

The following procedures are based on general best practices for pesticide and laboratory chemical disposal. Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific requirements.

1. Waste Identification and Segregation:

- Designate a specific, clearly labeled, and sealed container for **Benodanil** waste.
- Do not mix **Benodanil** waste with other chemical waste streams unless explicitly permitted by your EHS department.

2. Small Quantities of Unused Product:

- Avoid disposing of pure, unused **Benodanil** whenever possible.
- If you have a small amount of leftover diluted solution, it may be possible to use it for its intended purpose according to the original experimental protocol.^{[8][9]}
- Never dispose of **Benodanil**, in any form, down the sink or drain.^{[9][10]} This can disrupt wastewater treatment processes and harm aquatic life.^[9]

3. Bulk Disposal and Contaminated Materials:

- All **Benodanil** waste, including contaminated labware (e.g., pipette tips, gloves, paper towels), must be disposed of as hazardous waste.
- Contact your local hazardous waste disposal facility or a licensed contractor for pickup and disposal. You can find local contacts through the EPA or by calling 1-800-CLEANUP.^{[8][9]}
- Keep the waste in its original or a properly labeled container.^[8]

4. Empty Container Disposal:

- An empty pesticide container can be as hazardous as a full one due to residual chemicals.
[\[10\]](#)
- Never reuse empty **Benodanil** containers for any other purpose.[\[8\]](#)[\[9\]](#)
- Follow the triple-rinsing protocol outlined below before disposing of the container.

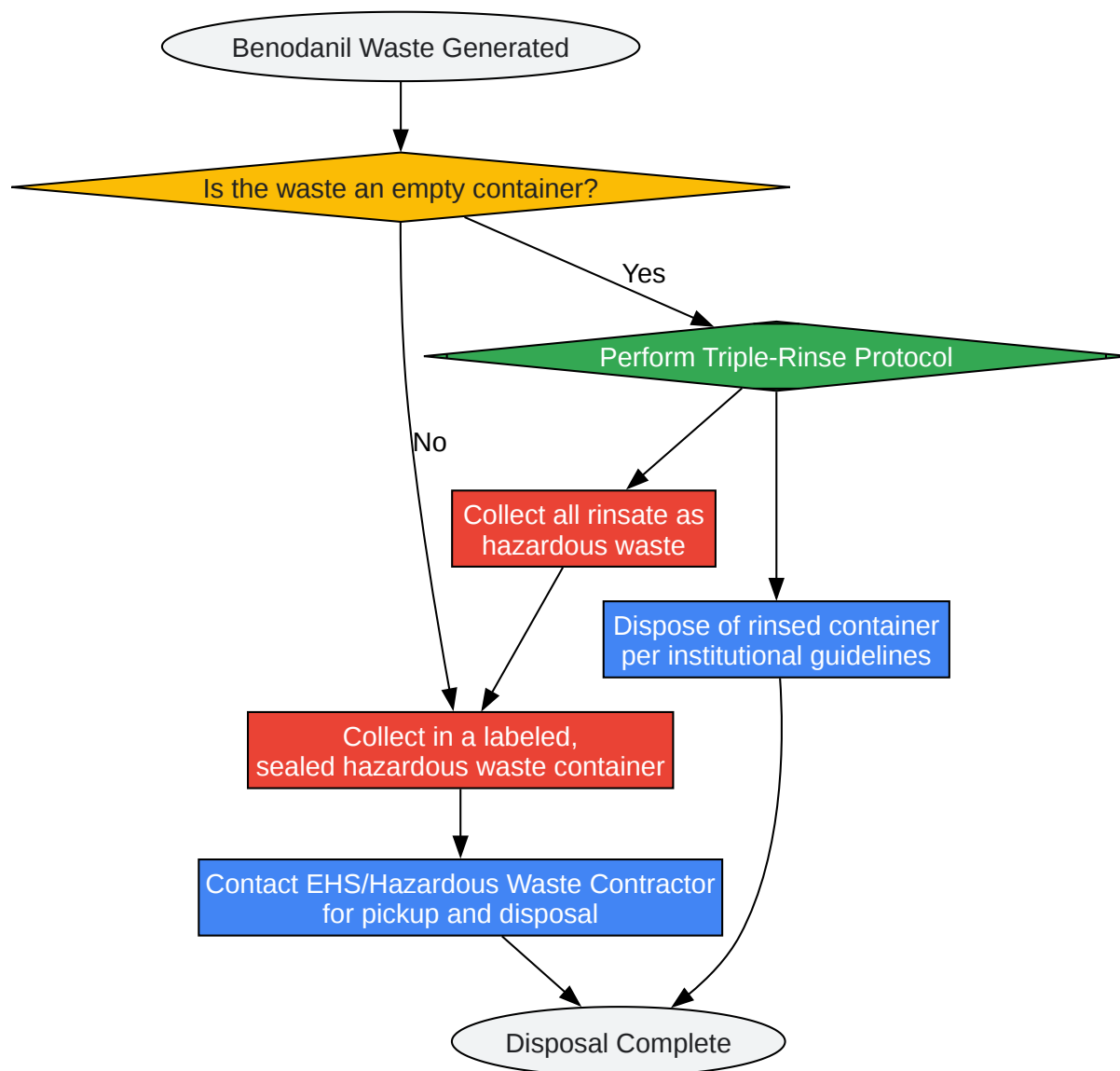
Experimental Protocol: Triple-Rinsing of Empty Containers

This procedure ensures that empty containers are thoroughly decontaminated before disposal.
[\[10\]](#)

- Initial Rinse: While wearing full PPE, fill the empty **Benodanil** container approximately one-quarter full with a suitable solvent (e.g., methanol or another solvent in which **Benodanil** is soluble).
- Agitate: Securely cap the container and shake vigorously for at least 30 seconds to rinse all interior surfaces.
- Collect Rinsate: Pour the rinsate into a designated hazardous waste container for **Benodanil**.
- Repeat: Repeat the rinsing and collection steps two more times.
- Final Disposal: After the third rinse, allow the container to air dry completely in a well-ventilated area (e.g., a fume hood). Dispose of the cap as regular waste and the container as directed by your local hazardous waste regulations.[\[10\]](#)

Logical Workflow for Benodanil Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Benodanil** waste.



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